

Comprehensive Technical Guide: 3-Chloro-4-(1H-pyrrol-1-yl)aniline

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Compound of Interest

Compound Name: 3-chloro-4-(1H-pyrrol-1-yl)aniline

CAS No.: 106981-50-4

Cat. No.: B3079469

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Executive Summary

3-Chloro-4-(1H-pyrrol-1-yl)aniline is a bifunctional aromatic intermediate characterized by an electron-rich pyrrole ring fused via a C-N bond to a chlorinated aniline core. This compound serves as a critical scaffold in the synthesis of kinase inhibitors, antimicrobials (specifically cephalosporin side chains), and organic semiconductors. Its unique structure combines the nucleophilicity of a primary amine with the electron-rich, electrophilic nature of the pyrrole ring, making it a versatile but reactive "push-pull" system for late-stage diversification.

Chemical Identity & Physicochemical Profile

This compound acts as a lipophilic linker in drug design, where the chlorine atom provides steric bulk and metabolic stability, while the pyrrole moiety can engage in

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stacking or hydrogen bonding interactions.

Table 1: Physicochemical Properties

Property	Value / Description
IUPAC Name	3-chloro-4-(1H-pyrrol-1-yl)aniline
Common Name	1-(4-Amino-2-chlorophenyl)pyrrole
CAS Number	Not widely listed commercially (PubChem CID: 13768626)
Molecular Formula	C
	H
	ClN
Molecular Weight	192.64 g/mol
SMILES	<chem>C1=CN(C=C1)C2=C(C=C(C=C2)N)Cl</chem>
Appearance	Off-white to tan crystalline solid (prone to darkening)
Solubility	Soluble in DMSO, MeOH, DCM; Low solubility in water
LogP (Predicted)	~2.3
pKa (Predicted)	~3.5 (Aniline nitrogen)

Synthetic Routes & Process Chemistry

The synthesis of **3-chloro-4-(1H-pyrrol-1-yl)aniline** presents a regiochemical challenge. The most robust route avoids direct pyrrolylation of the aniline (which would lead to mixtures) and instead utilizes a Clauson-Kaas condensation on a nitro-precursor, followed by chemoselective reduction.

Retrosynthetic Analysis

The target molecule is disassembled into 2-chloro-4-nitroaniline and 2,5-dimethoxytetrahydrofuran. The chlorine atom is pre-installed to ensure correct regiochemistry.

Step-by-Step Synthesis Protocol

Step 1: Construction of the Pyrrole Ring (Clauson-Kaas Reaction)

- Reagents: 2-Chloro-4-nitroaniline (1.0 eq), 2,5-Dimethoxytetrahydrofuran (1.1 eq), Glacial Acetic Acid (Solvent).
- Protocol:
 - Dissolve 2-chloro-4-nitroaniline in glacial acetic acid (0.5 M concentration).
 - Add 2,5-dimethoxytetrahydrofuran.
 - Reflux the mixture at 110°C for 2–4 hours.
 - Mechanism: The acid catalyzes the opening of the furan ring to form a 1,4-dicarbonyl intermediate, which condenses with the primary amine of the aniline to close the pyrrole ring.
 - Workup: Pour the hot reaction mixture into ice-cold water. The product, 1-(2-chloro-4-nitrophenyl)-1H-pyrrole, will precipitate. Filter, wash with water, and dry.

Step 2: Chemoselective Reduction of the Nitro Group

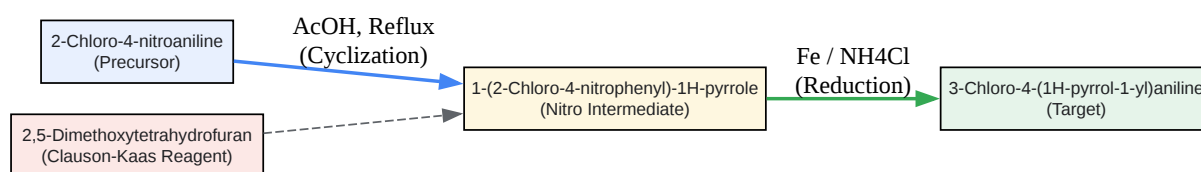
- Reagents: Iron Powder (3.0 eq), Ammonium Chloride (0.5 eq), Ethanol/Water (4:1).
- Protocol:
 - Suspend the nitro-pyrrole intermediate in EtOH/H
 - O.
 - Add NH
 - Cl and heat to 70°C.
 - Add Iron powder portion-wise (exothermic).
 - Reflux for 2 hours. Monitor by TLC (the amine is more polar than the nitro compound).

- Causality: Iron reduction is preferred over catalytic hydrogenation (H

/Pd-C) to prevent potential reduction of the pyrrole double bonds or hydrogenolysis of the aryl chloride.

- Workup: Filter hot through Celite to remove iron oxides. Concentrate the filtrate and recrystallize from Ethanol/Hexane.

Synthesis Pathway Visualization



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Caption: Two-step synthetic pathway transforming 2-chloro-4-nitroaniline into the target pyrrolyl-aniline.

Reactivity & Stability Profile

Understanding the electronic "push-pull" nature of this molecule is vital for its application in drug discovery.

Electronic Distribution[5][6]

- Aniline Nitrogen (C1): Acts as a nucleophile. It is less basic than unsubstituted aniline due to the electron-withdrawing effect of the ortho-chlorine (inductive effect, -I) and the para-pyrrole group (weakly electron-withdrawing via induction, though electron-donating via resonance).
 - Pyrrole Ring (C4): The pyrrole nitrogen is involved in aromaticity, making it non-basic. However, the carbons of the pyrrole ring (specifically
- and

positions) are highly electron-rich and susceptible to electrophilic aromatic substitution (EAS).

- Chlorine Atom (C3): Provides metabolic stability by blocking the ortho-position from metabolic hydroxylation.

Stability Concerns

- Oxidation: The electron-rich pyrrole ring is sensitive to oxidation by air and light. Samples should be stored under inert gas (Argon/Nitrogen) at -20°C.
- Acid Sensitivity: While the aniline is stable in acid, the pyrrole ring can undergo acid-catalyzed polymerization (red/black tar formation) if exposed to strong mineral acids for prolonged periods without electron-withdrawing groups on the pyrrole.

Analytical Characterization

To validate the identity of the synthesized compound, the following analytical signals are diagnostic.

Proton NMR (¹H-NMR, 400 MHz, DMSO-d)

Chemical Shift ()	Multiplicity	Integration	Assignment
6.80 - 6.90	Triplet (app)	2H	Pyrrole -CH (Positions 2,5)
6.15 - 6.25	Triplet (app)	2H	Pyrrole -CH (Positions 3,4)
7.05	Doublet (J~8Hz)	1H	Benzene H5 (Ortho to pyrrole)
6.70	Doublet (J~2Hz)	1H	Benzene H2 (Ortho to Cl)
6.55	Doublet of Doublets	1H	Benzene H6
5.40	Broad Singlet	2H	Aniline -NH

HPLC Method (Quality Control)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm.
- Retention Time: The compound is moderately lipophilic; expect elution around 5.5 - 6.5 min depending on flow rate.

Safety & Handling

- Hazard Classification: Like most anilines and halogenated aromatics, this compound should be treated as Toxic if swallowed and a Skin/Eye Irritant.[1]
- Specific Risks:
 - Methemoglobinemia: Anilines can oxidize hemoglobin. Avoid inhalation of dust.[1][2][3]
 - Sensitization: Potential skin sensitizer.
- PPE: Nitrile gloves, safety goggles, and a lab coat are mandatory. All operations involving the powder should be conducted in a fume hood.

References

- PubChem. **3-chloro-4-(1H-pyrrol-1-yl)aniline** Compound Summary. National Library of Medicine. [Link]
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